

# In-Depth Technical Guide: Ethyl (1S,2R)-2-aminocyclopentanecarboxylate (CAS 197904-11-3)

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## Compound of Interest

Compound Name: Ethyl (1S,2R)-2-aminocyclopentanecarboxylate

Cat. No.: B181406

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological applications of **Ethyl (1S,2R)-2-aminocyclopentanecarboxylate**, CAS number 197904-11-3. This chiral compound is a valuable building block in medicinal chemistry, particularly in the development of novel therapeutics.

## Core Chemical Properties

**Ethyl (1S,2R)-2-aminocyclopentanecarboxylate** is a cyclic beta-amino acid ester. Its stereochemistry makes it a crucial intermediate for the synthesis of enantiomerically pure pharmaceutical compounds.

Property	Value	Source
CAS Number	197904-11-3	N/A
Molecular Formula	C8H15NO2	[1]
Molecular Weight	157.21 g/mol	[1]
IUPAC Name	ethyl (1S,2R)-2-aminocyclopentane-1-carboxylate	N/A
Predicted Boiling Point	213.4±33.0 °C	[1]
Predicted Density	1.045±0.06 g/cm3	[1]
Storage Conditions	Keep in dark place, Sealed in dry, Store in freezer, under -20°C	N/A

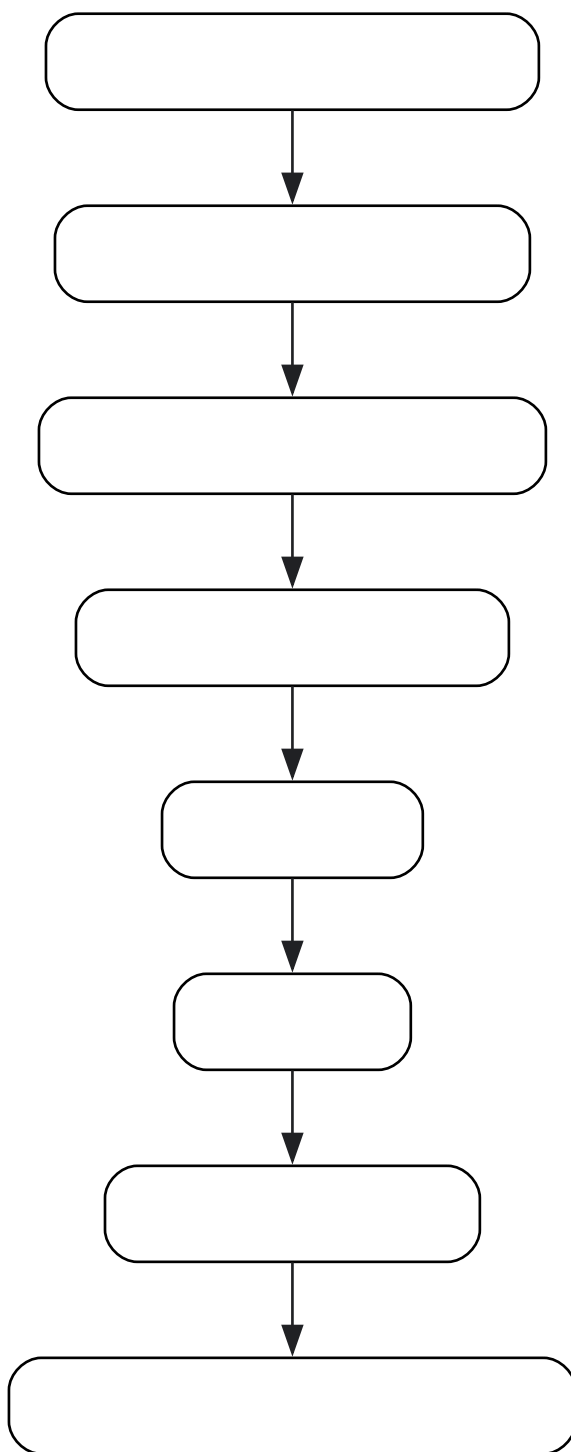
## Synthesis and Experimental Protocols

A scalable synthesis for all four stereoisomers of the precursor, 2-aminocyclopentanecarboxylic acid (ACPC), has been developed, providing a clear pathway to obtaining the target compound.[2][3][4] The synthesis of **Ethyl (1S,2R)-2-aminocyclopentanecarboxylate** can be achieved through the esterification of the corresponding carboxylic acid.

## Synthesis of (1S,2R)-2-Aminocyclopentanecarboxylic Acid

The key steps for the synthesis of the precursor acid, as described in recent literature, involve a multi-step process starting from ethyl 2-oxocyclopentane-1-carboxylate.[3]

### Experimental Workflow for ACPC Synthesis



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Caption: Synthetic route to enantiomerically pure 2-aminocyclopentanecarboxylic acid.

Detailed Protocol for (1S,2R)-2-Aminocyclopentanecarboxylic Acid Synthesis:

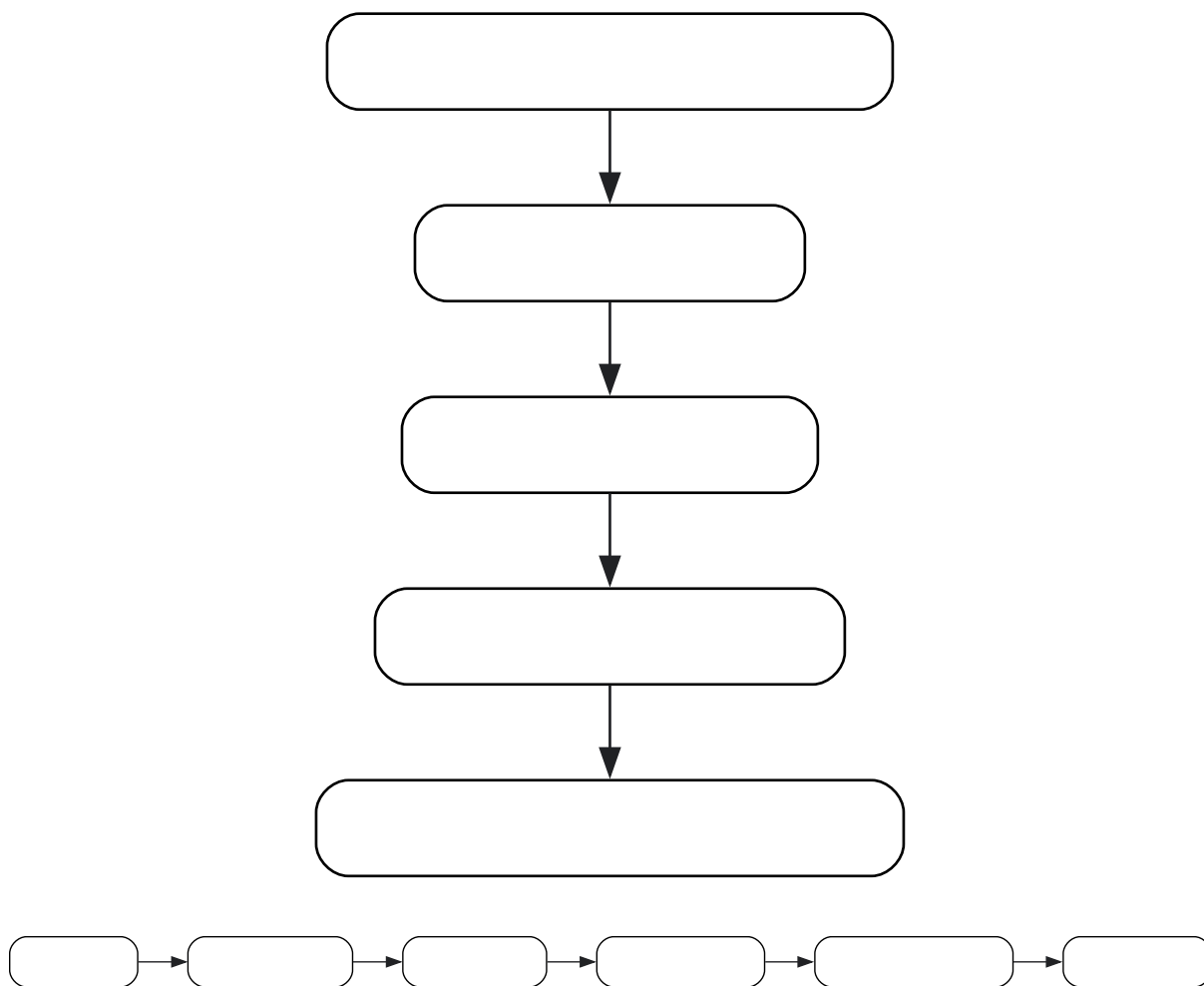
This protocol is adapted from the scalable synthesis of ACPC stereoisomers.<sup>[3]</sup>

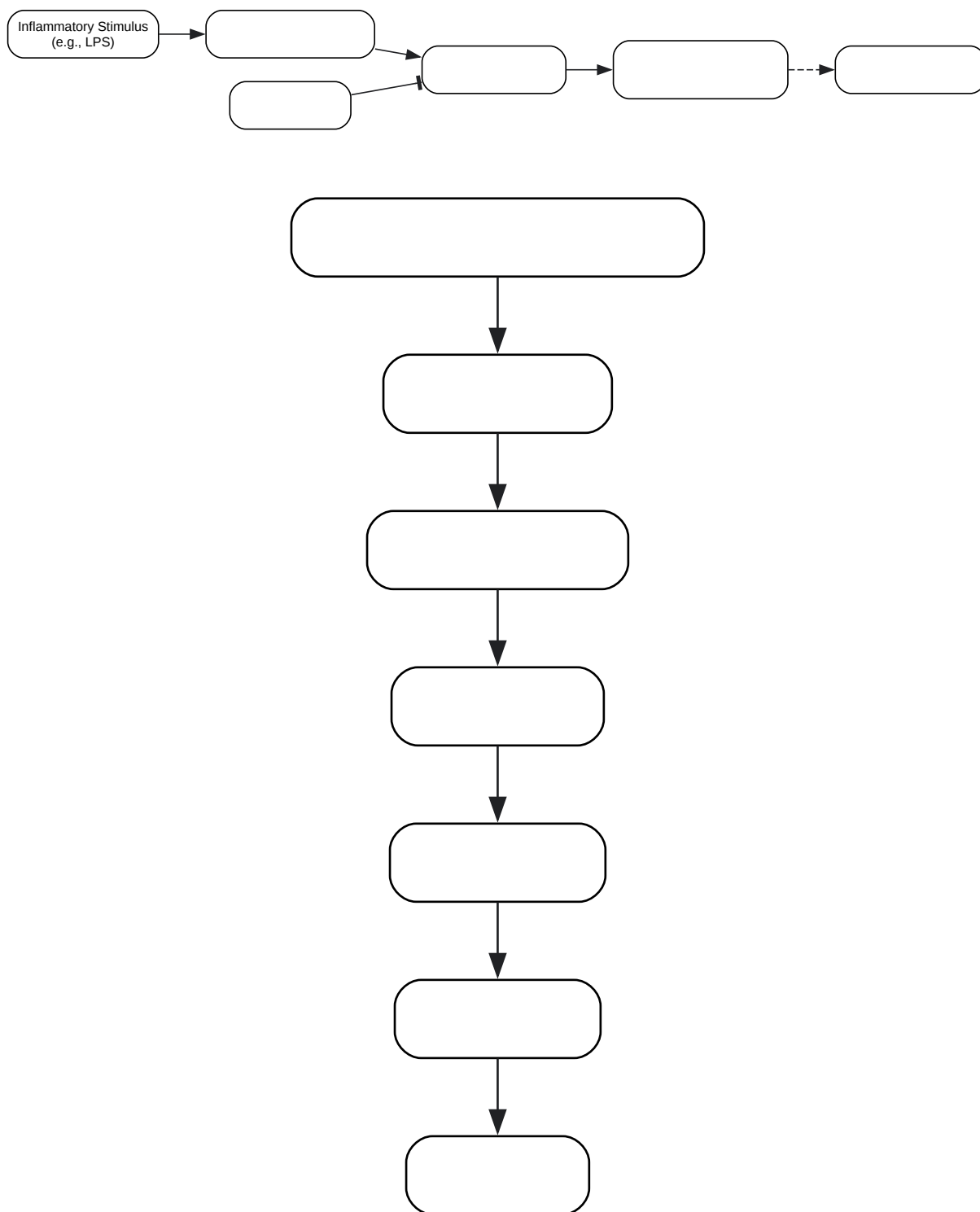
- **Reductive Amination:** Ethyl 2-oxocyclopentane-1-carboxylate is reacted with an enantiomerically pure chiral amine, such as (S)-(-)- $\alpha$ -phenylethylamine, in the presence of a reducing agent (e.g., sodium cyanoborohydride or catalytic hydrogenation) to form a mixture of diastereomeric amino esters.
- **Diastereoselective Crystallization:** The desired diastereomer is isolated from the mixture through fractional crystallization, often by forming a salt with a chiral acid (e.g., dibenzoyl-L-tartaric acid) to enhance separation.
- **Ester Hydrolysis:** The separated diastereomeric ester is hydrolyzed to the corresponding carboxylic acid using standard conditions, such as treatment with aqueous base followed by acidification.
- **Removal of Chiral Auxiliary:** The chiral auxiliary (e.g., the  $\alpha$ -phenylethyl group) is removed by hydrogenolysis, typically using a palladium catalyst on carbon (Pd/C) under a hydrogen atmosphere.

## Esterification to Ethyl (1S,2R)-2-aminocyclopentanecarboxylate

The final step involves the esterification of the prepared (1S,2R)-2-aminocyclopentanecarboxylic acid. A standard method for this transformation is Fischer esterification.

### Experimental Workflow for Esterification





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## References

- 1. Synthesis of 4,4-disubstituted 2-aminocyclopentanecarboxylic acid derivatives and their incorporation into 12-helical beta-peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Scalable Synthesis of All Stereoisomers of 2-Aminocyclopentanecarboxylic Acid—A Toolbox for Peptide Foldamer Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
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